

Personal protective equipment for handling 1-Fluoro-2-iodobenzene

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Compound of Interest

Compound Name: 1-Fluoro-2-iodobenzene

Cat. No.: B1346556

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Essential Safety and Handling Guide for 1-Fluoro-2-iodobenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for the handling and disposal of **1-Fluoro-2-iodobenzene** (CAS No. 348-52-7). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Classification

1-Fluoro-2-iodobenzene is classified as a hazardous chemical. It is a combustible liquid that is harmful if swallowed, causes skin irritation, and serious eye irritation, and may cause respiratory irritation.^{[1][2]}

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **1-Fluoro-2-iodobenzene**.

Property	Value
Molecular Formula	C6H4FI
Molecular Weight	222.00 g/mol [3]
Appearance	Colorless to light yellow liquid[1]
Boiling Point	188 - 189 °C (370.4 - 372.2 °F) at 760 mmHg[1][2]
Melting Point	-41.5 °C (-42.7 °F)[1][2]
Flash Point	71 °C (159.8 °F)[1][2]
Specific Gravity	1.903[1][2]
Vapor Density	7.66[1][2]

Operational and Disposal Plans

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-Fluoro-2-iodobenzene** to ensure personal safety.

Protection Type	Required Equipment	Specifications and Rationale
Eye and Face	Chemical Safety Goggles & Face Shield	Goggles must be chemical splash-proof. A face shield should be worn over the goggles, especially during procedures with a high splash risk. [1] [4]
Hand	Chemical-Resistant Gloves	Use nitrile or butyl rubber gloves. Always check for perforations before use and change gloves immediately if contaminated.
Body	Flame-Resistant Laboratory Coat	A fully-buttoned, flame-resistant lab coat with tight-fitting cuffs is required to protect against skin contact and potential splashes. [5]
Respiratory	NIOSH-approved Respirator	All work must be conducted in a certified chemical fume hood. If there is a risk of exceeding exposure limits or a fume hood is not available, a NIOSH-approved respirator with organic vapor cartridges is necessary. [5]

Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[1\]](#)[\[4\]](#)
- Work exclusively within a certified chemical fume hood to ensure adequate ventilation.

- Keep the chemical away from heat, sparks, open flames, and hot surfaces.[1][2] No smoking is permitted in the handling area.
- Have appropriate fire extinguishing media readily available, such as carbon dioxide (CO₂), dry chemical, or foam.[1][2]

2. Handling the Chemical:

- Don all required PPE as detailed in the table above before handling the substance.
- Avoid direct contact with skin and eyes, and prevent inhalation of mist or vapors.[6]
- When weighing or transferring the liquid, do so carefully within the fume hood to minimize splashes or aerosol generation.
- Keep the container tightly closed when not in use.[6]

3. Storage:

- Store in a dry, cool, and well-ventilated place.[1][2]
- Keep containers tightly closed to prevent leakage.[1][2]
- Protect from direct sunlight as the material can darken in color during storage.[1][2]
- Store away from incompatible materials, such as strong oxidizing agents.[1][2]

Emergency First Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[1][2]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[1][2]
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention.[1][6]

- Ingestion: Clean the mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.^{[2][7]}

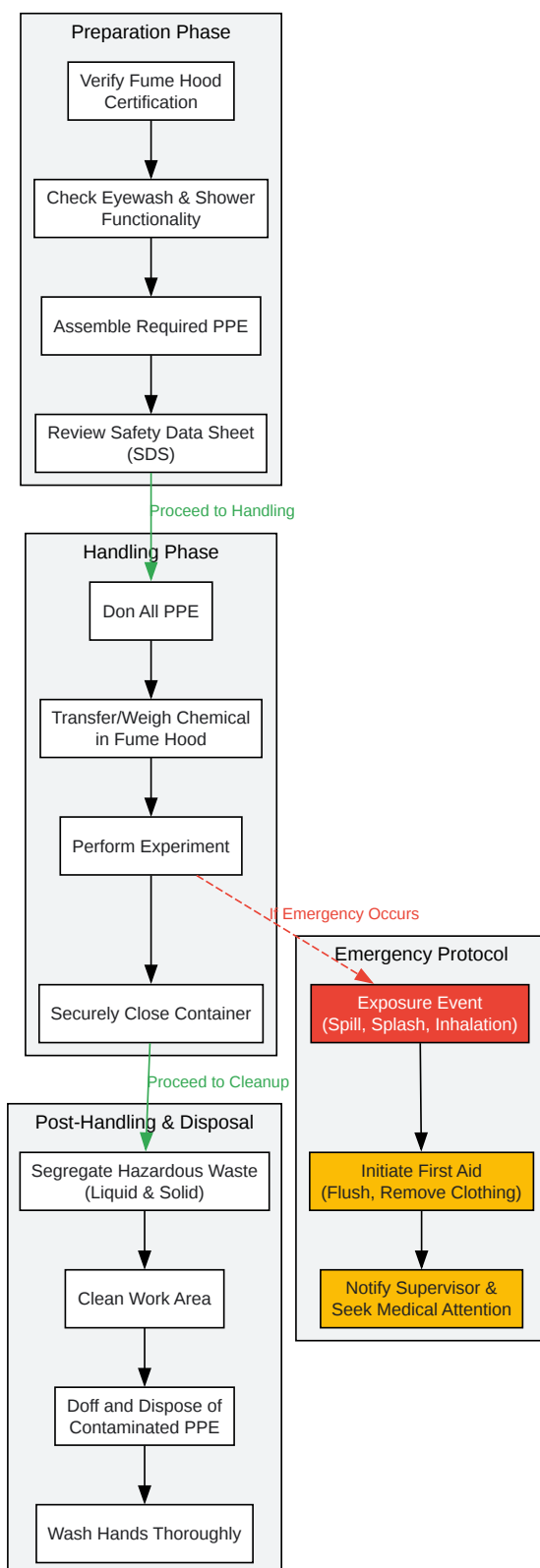
Disposal Plan

Proper disposal of **1-Fluoro-2-iodobenzene** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: **1-Fluoro-2-iodobenzene** is a halogenated organic compound and must be treated as hazardous waste.
- Chemical Waste: Collect all surplus and non-recyclable solutions in a dedicated, properly labeled hazardous waste container. The container should be clearly marked with "Hazardous Waste" and the chemical name.
- Contaminated Materials: All disposable items that have come into contact with **1-Fluoro-2-iodobenzene**, such as gloves, pipette tips, and paper towels, must also be disposed of as hazardous waste in a separate, sealed, and labeled container.
- Disposal Method: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.^{[1][2]} Do not dispose of it down the drain.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **1-Fluoro-2-iodobenzene**.



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